

Application Notes and Protocols for Preclinical Microdosing Research of DiPT

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Compound of Interest

Compound Name: DiPT-4
Cat. No.: B12382440

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Disclaimer

N,N-Diisopropyltryptamine (DiPT) is a research chemical. The following application notes and protocols are intended for investigational purposes in a controlled laboratory setting and are not intended for human or veterinary use. All research should be conducted in compliance with local regulations and ethical guidelines for animal research. The information provided is based on available scientific literature and is intended to guide the design of preclinical microdosing studies.

Introduction

N,N-Diisopropyltryptamine (DiPT) is a tryptamine hallucinogen known for its unusual auditory effects in humans.^[1] Like other classic psychedelics, its primary mechanism of action is believed to be agonism at serotonin 5-HT_{2A} receptors.^{[1][2]} There is growing interest in the potential therapeutic applications of psychedelics at sub-perceptual, or "micro," doses. This document outlines proposed preclinical research protocols to investigate the pharmacokinetics, pharmacodynamics, and behavioral effects of a DiPT microdosing regimen in rodent models.

These protocols are designed to provide a foundational framework for researchers. It is crucial to note that specific dose ranges and study parameters should be optimized based on preliminary dose-finding experiments within the user's own laboratory setting.

Pharmacological Profile of DiPT

DiPT's primary pharmacological activity is as an agonist at serotonin receptors, particularly the 5-HT_{2A} subtype, which is thought to mediate its psychedelic-like effects in animals.^[1] It also demonstrates activity at 5-HT_{2B} and 5-HT_{2C} receptors and has weak affinity for the 5-HT_{1A} receptor.^[1] Additionally, DiPT is a weak serotonin reuptake inhibitor.^[1] In rodent models, DiPT induces the head-twitch response (HTR), a behavioral proxy for hallucinogenic effects, and this effect is blocked by 5-HT_{2A} receptor antagonists.^[1]

Table 1: Receptor Binding Affinities (K_i, nM) of DiPT

Receptor	K _i (nM)
5-HT _{2A}	Data not available in searched literature
5-HT _{2C}	Data not available in searched literature
5-HT _{1A}	Weak activity reported ^[1]
SERT	Weak inhibitor ^[1]

Note: Specific K_i values for DiPT at various receptors are not readily available in the public domain and would need to be determined experimentally.

Proposed Preclinical Microdosing Research Protocols

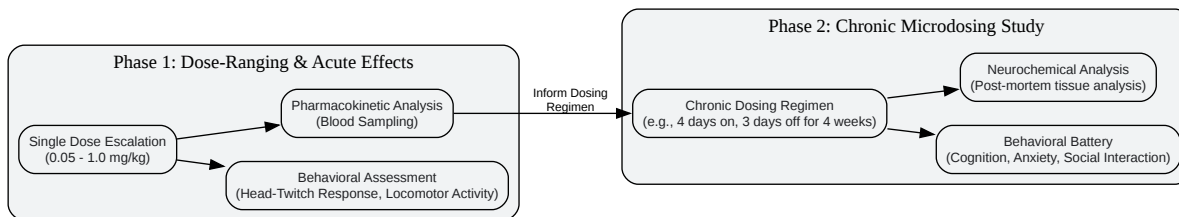
Objective

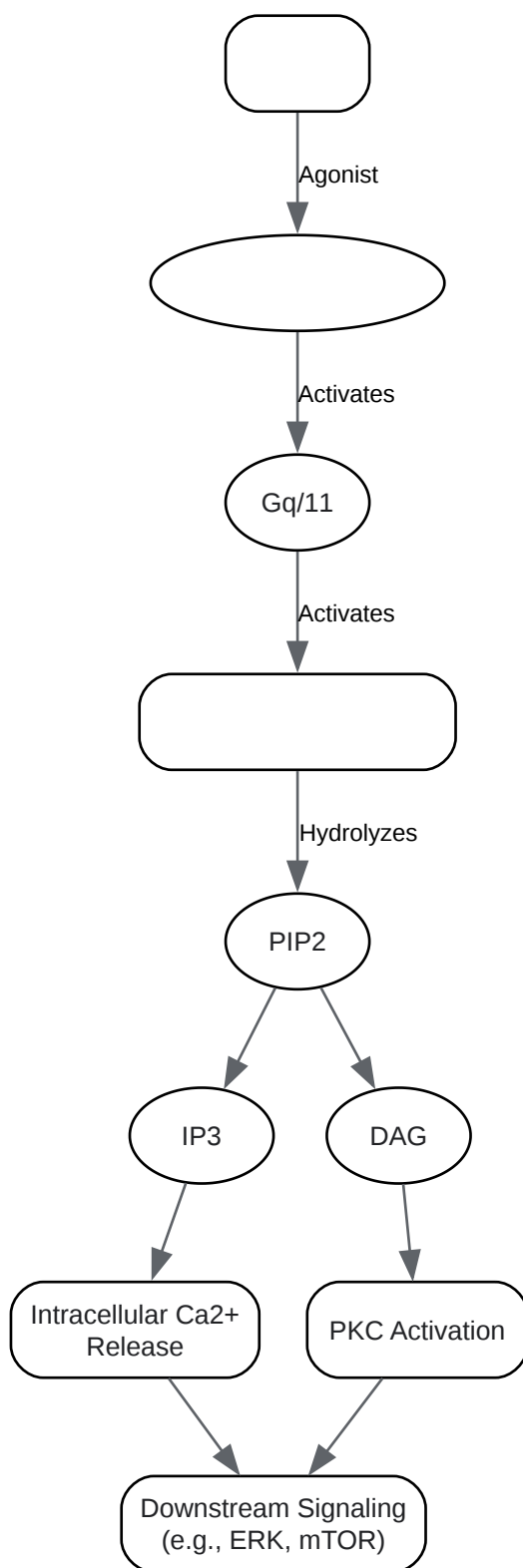
To characterize the pharmacokinetic and pharmacodynamic profile of a chronic microdosing regimen of DiPT in a rodent model (e.g., Sprague-Dawley rats or C57BL/6 mice).

Rationale for Microdosing Regimen

A microdose is typically defined as 5-10% of a standard psychoactive dose.[3] Based on drug discrimination studies in rats, the ED50 for DiPT is 2.47 mg/kg.[4][5] Therefore, a proposed microdose for initial studies would be in the range of 0.125 to 0.25 mg/kg. The dosing schedule should incorporate "off days" to prevent tolerance.[3]

Experimental Workflow





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References

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- [5. Discriminative Stimulus Effects of N,N-Diisopropyltryptamine - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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